Personal Protective Equipment & Handling Guide: 2-Hydroxyquinoline-4-carboxamide

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Compound of Interest

Compound Name:	*2-Hydroxyquinoline-4-carboxamide*
CAS No.:	*119438-96-9*
Cat. No.:	*B2963266*

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Executive Summary & Chemical Profile

Warning: Specific safety data for **2-Hydroxyquinoline-4-carboxamide** (also known as 2-oxo-1,2-dihydroquinoline-4-carboxamide) is often limited in public databases compared to its carboxylic acid analogs. As a Senior Application Scientist, I mandate treating this compound as a high-potency research intermediate.

This guide utilizes the Conservative Safety Principle, extrapolating hazards from the structure-activity relationship (SAR) of analogous quinoline derivatives (e.g., 2-Hydroxyquinoline-4-carboxylic acid, CAS 84906-81-0).

Chemical Identification

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Property	Detail
Chemical Name	2-Hydroxyquinoline-4-carboxamide
Tautomer	2-Oxo-1,2-dihydroquinoline-4-carboxamide (Dominant form in solid state)
Physical State	Solid (Powder/Crystals)
Solubility	Low in water; soluble in DMSO, DMF, hot alcohols
Primary Hazards	Skin/Eye Irritant (H315, H319), Respiratory Irritant (H335), Potential Acute Toxicity (Oral)

Hazard Assessment & Risk Logic

The 2-hydroxyquinoline scaffold is a privileged structure in drug discovery, often serving as a bio-isostere for other heterocycles.

- Tautomeric Risk: The compound exists in equilibrium between the enol (2-hydroxy) and keto (2-oxo) forms. This impacts solubility and permeability through gloves.
- Dust Hazard: As a solid intermediate, the primary vector of exposure is inhalation of fine particulates during weighing and dermal absorption from surface contamination.
- Bioactivity: Carboxamide derivatives in this class are often investigated for kinase inhibition or receptor modulation, implying potential biological activity at low doses.

Personal Protective Equipment (PPE) Strategy

Do not rely on "standard lab safety" protocols. Use this targeted PPE matrix designed for handling bioactive quinoline scaffolds.

PPE Matrix

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Zone	Equipment	Technical Specification & Justification
Eyes/Face	Chemical Splash Goggles	Standard safety glasses are insufficient. Fine powders can bypass side shields. Goggles (ANSI Z87.1+) provide a seal against airborne particulates.
Hands (Primary)	Nitrile Gloves (Double Gloving)	Inner: 4 mil Nitrile. Outer: 5-8 mil Nitrile (Long Cuff). Reasoning: Quinoline derivatives can permeate thin latex. Double gloving allows the outer glove to be stripped immediately upon contamination without exposing skin.
Respiratory	N95 or P100 Respirator	Mandatory if outside Fume Hood. If weighing cannot be performed in a hood, a fit-tested N95 is the minimum requirement to prevent inhalation of bioactive dust.
Body	Tyvek® Lab Coat / Sleeves	Cotton coats absorb powders. Use a fluid-resistant, closed-front coat (e.g., Tyvek) to prevent accumulation of the chemical on personal clothing.

Operational Protocol: Step-by-Step Handling

This workflow minimizes the "Zone of Contamination" to ensure containment.

Phase 1: Preparation & Weighing

- Engineering Control: Activate the Chemical Fume Hood. Verify face velocity is >100 fpm.

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- Static Control: Use an anti-static gun on the weighing boat and spatula. Quinoline powders are often static-prone, leading to "jumping" powder and invisible surface contamination.
- Containment: Place the analytical balance inside the hood or use a powder containment enclosure.

Phase 2: Reaction Setup

- Solvent Choice: Dissolve the solid immediately. Avoid leaving the dry powder exposed.
  - Note: If using DMSO/DMF, remember these solvents enhance skin permeability. If a DMSO solution of the compound touches your glove, change gloves immediately.
- Tautomer Management: Be aware that heating may be required for dissolution due to the strong intermolecular hydrogen bonding of the amide/oxo groups.

Phase 3: Decontamination

- Wipe Down: Use a surfactant-based cleaner (e.g., 5% SDS solution) followed by an ethanol wipe. Organic solvents alone may just spread the hydrophobic powder.
- Doffing: Remove outer gloves inside the hood before touching hood sashes or door handles.

Visualization: Safe Handling Workflow



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Caption: Operational workflow emphasizing containment during the critical weighing and solubilization phases.

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Disposal & Deactivation Plans

Improper disposal of quinoline derivatives creates long-term environmental hazards due to their stability.

Waste Segregation Table

Waste Type	Composition	Disposal Container	Labeling
Solid Waste	Contaminated weigh boats, gloves, paper towels, filter cakes.	Hazardous Solid Waste (Bin)	"Solid Waste: Toxic/Irritant - Quinoline Derivative"
Liquid Waste A	Reaction mother liquors (Organic solvents).	Halogenated/Non-Halogenated Organic	List all solvents + "2-Hydroxyquinoline-4-carboxamide <1%"
Liquid Waste B	Aqueous washes (if extraction performed).	Aqueous Waste	Check pH. If acidic/basic, neutralize to pH 5-9 before disposal if required by local EHS.

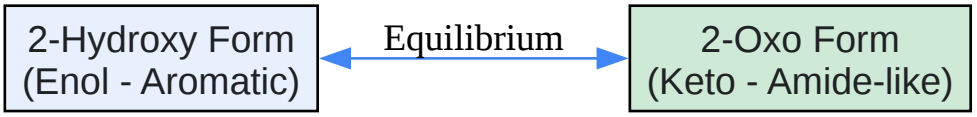
Deactivation Procedure (Spills)

- Do not dry sweep. This generates dust.
- Wet Method: Cover the spill with a paper towel soaked in 5% Sodium Dodecyl Sulfate (SDS) or soap water.
- Scoop: Scoop the wet material into a waste bag.
- Final Polish: Wipe the surface with 70% Ethanol to remove organic residues.

Scientific Integrity: Tautomerism & Reactivity

Understanding the chemistry is vital for safety. **2-Hydroxyquinoline-4-carboxamide** exists in a tautomeric equilibrium.

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Caption: The 2-oxo form is typically the major tautomer in the solid state, influencing its high melting point and low water solubility.

This "2-oxo" character means the molecule behaves more like a cyclic amide than a phenol. It forms strong hydrogen bond networks, making the powder cohesive and potentially difficult to dissolve without agitation or heat.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 4132142, 2-oxo-1,2-dihydroquinoline-4-carboxylate. Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA).Laboratory Safety Guidance. Retrieved from [Link]
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